

# Proper Disposal of 4-Bromocinnamic Acid: A Procedural Guide

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## Compound of Interest

Compound Name: 4-Bromocinnamic acid

Cat. No.: B017448

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical reagents is paramount. This guide provides essential safety and logistical information for the proper disposal of **4-Bromocinnamic acid**, a common intermediate in organic synthesis. Adherence to these procedures is critical for laboratory safety and environmental protection.

## I. Safety and Hazard Information

**4-Bromocinnamic acid** is classified as a hazardous substance. It is harmful if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.[1][2] Always consult the Safety Data Sheet (SDS) before handling this chemical.

**Personal Protective Equipment (PPE):** When handling **4-Bromocinnamic acid**, especially during disposal procedures, the following PPE is mandatory:

- Eye Protection: Safety glasses with side-shields or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber).
- Respiratory Protection: A NIOSH-approved respirator is recommended if ventilation is inadequate or for handling large quantities.
- Skin and Body Protection: A lab coat or other protective clothing should be worn to prevent skin contact.

## II. Quantitative Data

The following table summarizes key quantitative data for **4-Bromocinnamic acid**:

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>7</sub> BrO <sub>2</sub>
Molecular Weight	227.05 g/mol
Melting Point	260-265 °C
Boiling Point	344.9 ± 17.0 °C (Predicted)
Solubility	Insoluble in water. Soluble in alcohol, ethyl acetate, and DMSO.[3][4][5][6][7]
Toxicity (LD50)	Intraperitoneal (mouse): > 250 mg/kg[6]
Hazard Classifications	Acute Toxicity 4 (Oral), Skin Irritant 2, Eye Irritant 2, Specific Target Organ Toxicity - Single Exposure 3 (Respiratory system)

## III. Disposal Protocol

The disposal of **4-Bromocinnamic acid** must be carried out in accordance with local, state, and federal regulations. The primary method of disposal is through an approved hazardous waste disposal plant.[1][2]

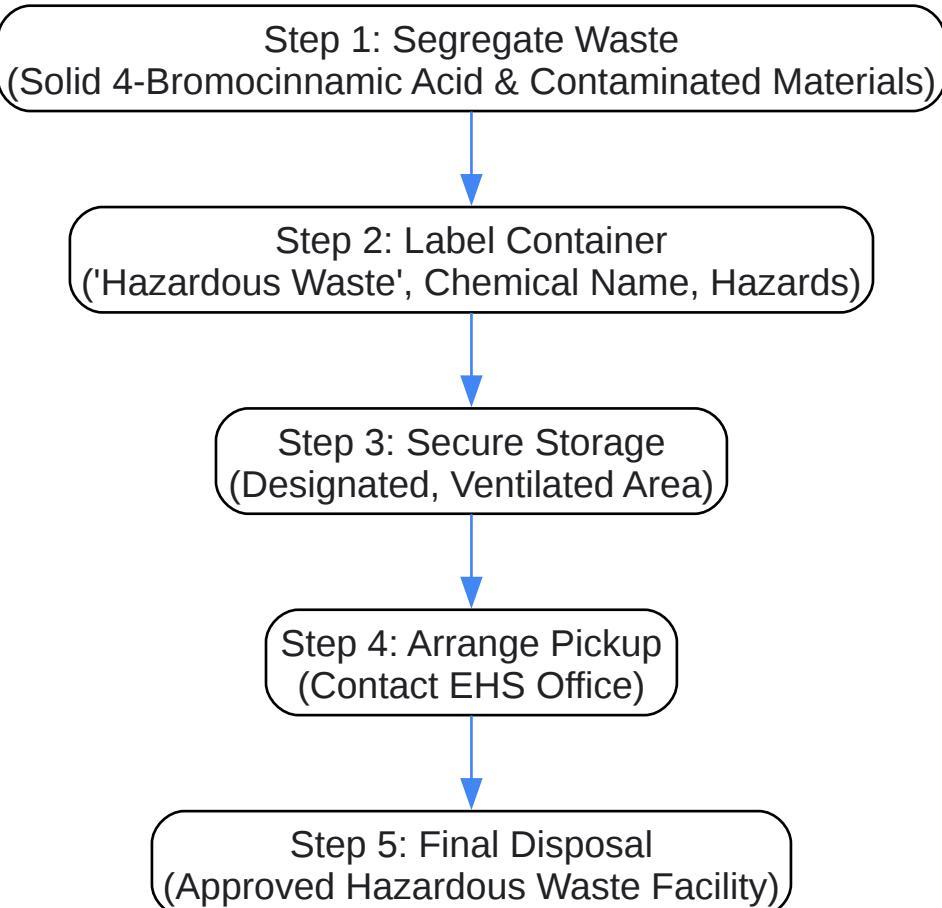
Experimental Protocol for Disposal:

- Segregation of Waste:
  - Collect waste **4-Bromocinnamic acid**, including any contaminated materials (e.g., filter paper, gloves), in a designated, properly labeled, and sealed container.
  - The container must be made of a material compatible with the chemical.
  - Do not mix with other chemical waste unless explicitly permitted by your institution's environmental health and safety (EHS) office.

- Labeling:
  - Clearly label the waste container with "Hazardous Waste," the full chemical name "**4-Bromocinnamic Acid**," and the associated hazards (e.g., "Irritant," "Harmful if Swallowed").
- Storage:
  - Store the sealed waste container in a designated, well-ventilated, and secure hazardous waste accumulation area.
  - Keep the container away from incompatible materials such as strong oxidizing agents and strong bases.[\[2\]](#)
- Arranging for Pickup:
  - Contact your institution's EHS office to schedule a pickup for the hazardous waste.
  - Provide them with all necessary information about the waste, including its composition and quantity.
- Spill Management:
  - In case of a spill, avoid generating dust.
  - Wear appropriate PPE and carefully sweep up the solid material.
  - Collect the spilled material in a sealed container for disposal as hazardous waste.
  - Clean the spill area with a suitable solvent (e.g., ethanol) and collect the cleaning materials for disposal as hazardous waste.

## IV. Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **4-Bromocinnamic acid**.



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Caption: Disposal workflow for **4-Bromocinnamic acid**.

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## References

- 1. assets.thermofisher.com [assets.thermofisher.com]
- 2. fishersci.com [fishersci.com]
- 3. 4-Bromocinnamic acid, predominantly trans, 97+% | Fisher Scientific [fishersci.ca]
- 4. CAS 50663-21-3: 4-bromocinnamic acid | CymitQuimica [cymitquimica.com]

- 5. [parchem.com](#) [parchem.com]
- 6. 4-Bromocinnamic acid | 1200-07-3 [[chemicalbook.com](#)]
- 7. 4-Bromocinnamic acid, predominantly trans, 97+% 5 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [[fishersci.fi](#)]
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